

Calcium Sulfite: A Technical Safety and Handling Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identity, safety data, and handling protocols for **calcium sulfite**. The information is compiled for professionals in research and development who require detailed safety and operational specifications.

Chemical Identification

Calcium sulfite is an inorganic compound. It is the calcium salt of sulfurous acid. It is most commonly available in its anhydrous form or as a hydrate.

Identifier	Anhydrous	Hemihydrate	Tetrahydrate
IUPAC Name	Calcium sulfite	Calcium sulfite hemihydrate	Calcium sulfite tetrahydrate
CAS Number	10257-55-3	29501-28-8	72878-03-6
EC Number	233-596-8	-	-
Chemical Formula	CaSO ₃	CaSO ₃ · ½H ₂ O	CaSO₃ · 4H₂O

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of anhydrous calcium sulfite.



Property	Value
Molecular Weight	120.17 g/mol
Appearance	White solid
Melting Point	600 °C (1,112 °F; 873 K)[1]
Solubility in Water	4.3 mg/100 mL (at 18 °C)[1]
Flash Point	Non-flammable[1]

Safety and Hazard Information

Calcium sulfite is classified with the following hazards. The information is a composite from multiple safety data sheets.

Hazard Category	Classification	Precautionary Statement Codes
Acute Oral Toxicity	Harmful if swallowed	P301+P312
Acute Dermal Toxicity	Harmful in contact with skin	P280
Skin Irritation	Causes skin irritation	P302+P352, P332+P313
Eye Irritation	Causes serious eye irritation	P280, P305+P351+P338
Acute Inhalation Toxicity	Harmful if inhaled	P261, P304+P340
Specific Target Organ Toxicity	May cause respiratory irritation	P261, P304+P340

To the best of our knowledge, the toxicological properties of this chemical have not been thoroughly investigated.

Experimental Protocols for Toxicological Assessment

The hazard classifications listed in Section 3.0 are determined by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and



Development (OECD). The following are summaries of the methodologies for key acute toxicity tests.

OECD 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is designed to assess the acute toxic response to a substance administered orally.

- Principle: This procedure avoids using mortality as an endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.
- Methodology:
 - Sighting Study: A preliminary study is performed on a single animal to determine the appropriate starting dose for the main study. The initial dose is selected from fixed levels (5, 50, 300, 2000 mg/kg) and is expected to produce some signs of toxicity without causing mortality.[2][3]
 - Main Study: Groups of at least five animals of a single sex (typically female rats) are used for each dose level.[3] The substance is administered as a single dose by gavage.[3]
 Animals are fasted before dosing.[3]
 - Observation: Animals are observed for a minimum of 14 days.[2][4] Daily detailed observations for signs of toxicity and measurements of body weight are recorded.[3] At the end of the study, a gross necropsy is performed on all animals.[3]
 - Endpoint: The study identifies the dose that causes evident toxicity or death, or determines
 that no effects are seen at the highest dose.[3] This allows for classification of the
 substance according to the Globally Harmonised System (GHS).[3]

OECD 404: Acute Dermal Irritation/Corrosion

This test evaluates the potential of a substance to cause local irritation or corrosion upon application to the skin.

 Principle: The substance is applied in a single dose to the skin of an experimental animal (typically an albino rabbit) to assess skin reactions.[5][6] Untreated skin on the same animal serves as a control.[5][6]



· Methodology:

- Application: Approximately 0.5 g of the solid substance is applied to a small area of skin (about 6 cm²) and covered with a gauze patch.[5]
- Exposure: The exposure period is typically 4 hours, after which the residual substance is removed.[5]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[7] Observations may continue for up to 14 days to determine the reversibility of the effects.[5][8]
- Scoring: Skin reactions are scored to evaluate the severity and nature of the lesions.[5] If a corrosive effect is observed, the test is terminated immediately.[8]
- Confirmation: If an initial test on one animal does not show corrosion, the response is confirmed using up to two additional animals.[5]

OECD 405: Acute Eye Irritation/Corrosion

This guideline assesses the potential of a substance to cause irritation or corrosion when applied to the eye.

Principle: The test substance is applied in a single dose into the conjunctival sac of one eye
in an experimental animal (albino rabbit is preferred). The untreated eye serves as a control.
[9][10]

Methodology:

- Application: A single dose of the substance is instilled into the eye. The eyelids are held together for about one second to prevent loss of the material.[11] The use of topical anesthetics and systemic analgesics is recommended to minimize pain.[9][11]
- Observation: Eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[9][12] The observation period can extend up to 21 days to assess the reversibility of effects.[10][11]

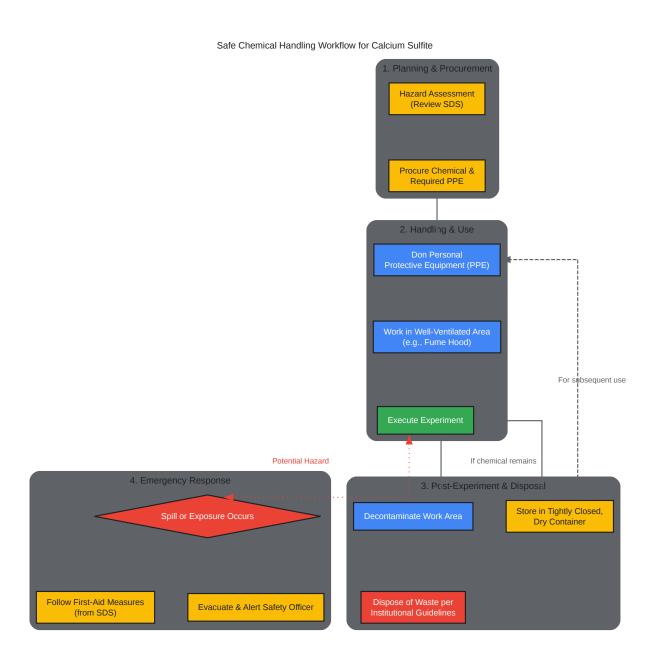


Sequential Testing: The test is conducted sequentially. If the first animal shows corrosive
effects, no further testing is performed.[11] If the initial test is negative or shows mild
irritation, the result is confirmed in up to two additional animals.[9][10]

Safe Handling and Emergency Workflow

Proper handling of chemical substances is critical to ensure laboratory safety. The following diagram illustrates a logical workflow for the safe management of a chemical like **calcium sulfite**, from acquisition to disposal.





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Caption: Workflow for safe chemical handling, from planning to emergency response.



First-Aid Measures

In case of exposure, follow these first-aid measures as recommended by safety data sheets.

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[10]
Skin Contact	Remove contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[2] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 10-15 minutes. Seek medical attention.[2][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water if the person is conscious. Call a poison center or doctor/physician if you feel unwell.[2] [14]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be used when handling **calcium sulfite**.



Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side- shields conforming to EN 166 (EU) or NIOSH (US).[10]
Skin Protection	Wear impervious gloves and protective clothing. [2][10]
Respiratory Protection	Use a particulate filter device (EN 143) or a NIOSH/MSHA approved respirator if dust formation is likely.[13][14]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands thoroughly after handling.[10][14] Ensure an eyewash station and safety shower are available.[2]

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